

# Application Notes and Protocols: (s)-3-(p-Methylphenyl)-beta-alanine

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## Compound of Interest

Compound Name: (s)-3-(p-Methylphenyl)-beta-alanine

Cat. No.: B1299981

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## Introduction

**(s)-3-(p-Methylphenyl)-beta-alanine** is a synthetic amino acid derivative. Structurally, it is a chiral compound belonging to the class of  $\beta$ -aryl- $\beta$ -amino acids. While  $\beta$ -amino acids and their derivatives are of significant interest in medicinal chemistry due to their potential to form stable secondary structures in peptides and their role as building blocks for various therapeutic agents, there is currently a lack of specific, publicly available research detailing the use of **(s)-3-(p-Methylphenyl)-beta-alanine** as a molecular probe.

This document provides the available chemical and physical data for **(s)-3-(p-Methylphenyl)-beta-alanine**. At present, due to the absence of published studies on its specific biological targets and mechanisms of action as a molecular probe, detailed experimental protocols and signaling pathway diagrams cannot be provided. The information herein is intended to serve as a foundational resource for researchers interested in exploring the potential applications of this compound.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **(s)-3-(p-Methylphenyl)-beta-alanine** is presented in Table 1. This information is crucial for handling, storage, and preparation of the compound for any experimental use.

Property	Value	Reference
IUPAC Name	(3S)-3-amino-3-(4-methylphenyl)propanoic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	(S)-3-Amino-3-(4-tolyl)propanoic acid	<a href="#">[1]</a>
CAS Number	479065-00-4	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	179.22 g/mol	<a href="#">[2]</a>
Appearance	White to Yellow Solid	<a href="#">[2]</a>
Purity	Typically ≥95% (Varies by supplier)	<a href="#">[2]</a>
Storage Temperature	Room temperature, in a dark, inert atmosphere	<a href="#">[2]</a>

## Potential Areas of Investigation as a Molecular Probe

Given its structure as a  $\beta$ -aryl- $\beta$ -amino acid, **(S)-3-(p-Methylphenyl)-beta-alanine** could be investigated for several potential applications as a molecular probe. These are speculative and would require experimental validation.

- Enzyme Inhibition: The  $\beta$ -amino acid scaffold is present in various enzyme inhibitors. This compound could be screened against proteases, transaminases, or other enzymes where amino acids are substrates or modulators.
- Receptor Ligand: It could potentially act as a ligand for receptors that recognize amino acids or similar small molecules, such as certain G-protein coupled receptors (GPCRs) or ion channels.
- Chemical Biology Tool: After modification with a fluorescent tag or a reactive group, it could be used to probe cellular uptake mechanisms or to identify binding partners through affinity-

based methods.

## General Experimental Workflow for Screening

For researchers interested in evaluating **(s)-3-(p-Methylphenyl)-beta-alanine** as a molecular probe, a general workflow is proposed. This workflow would need to be adapted based on the specific hypothesis being tested.

General workflow for evaluating a novel compound as a molecular probe.

## Safety and Handling

Based on available safety data sheets, **(s)-3-(p-Methylphenyl)-beta-alanine** should be handled with care in a laboratory setting.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection. Use in a well-ventilated area.

## Conclusion

While **(s)-3-(p-Methylphenyl)-beta-alanine** is a commercially available chemical compound, its application as a molecular probe is not documented in the current scientific literature. This presents an opportunity for novel research to explore its biological activities and potential uses in chemical biology and drug discovery. The information and general workflow provided in this document are intended to support such future investigations. Researchers are encouraged to perform thorough validation and characterization before employing this compound in any biological system.

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## References

- 1. scbt.com [scbt.com]
- 2. researchgate.net [researchgate.net]
- 3. PubChemLite - (s)-3-(p-methylphenyl)-beta-alanine (C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
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